

preparing TPOP146 stock and working solutions

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Compound of Interest

Compound Name: TPOP146

Cat. No.: B15572498

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Application Notes and Protocols: TPOP146

For Researchers, Scientists, and Drug Development Professionals

Introduction

TPOP146 is a potent and selective small molecule inhibitor of the bromodomains of CREB-binding protein (CBP) and E1A binding protein p300 (p300), which are highly homologous transcriptional co-activators.^{[1][2][3]} These proteins play a critical role in regulating gene expression through their intrinsic histone acetyltransferase (HAT) activity, which leads to chromatin relaxation and transcriptional activation. By targeting the CBP/p300 bromodomains, **TPOP146** effectively modulates the expression of various genes involved in cell proliferation, differentiation, and apoptosis. These application notes provide detailed protocols for the preparation of **TPOP146** stock and working solutions for use in in vitro and in vivo research settings.

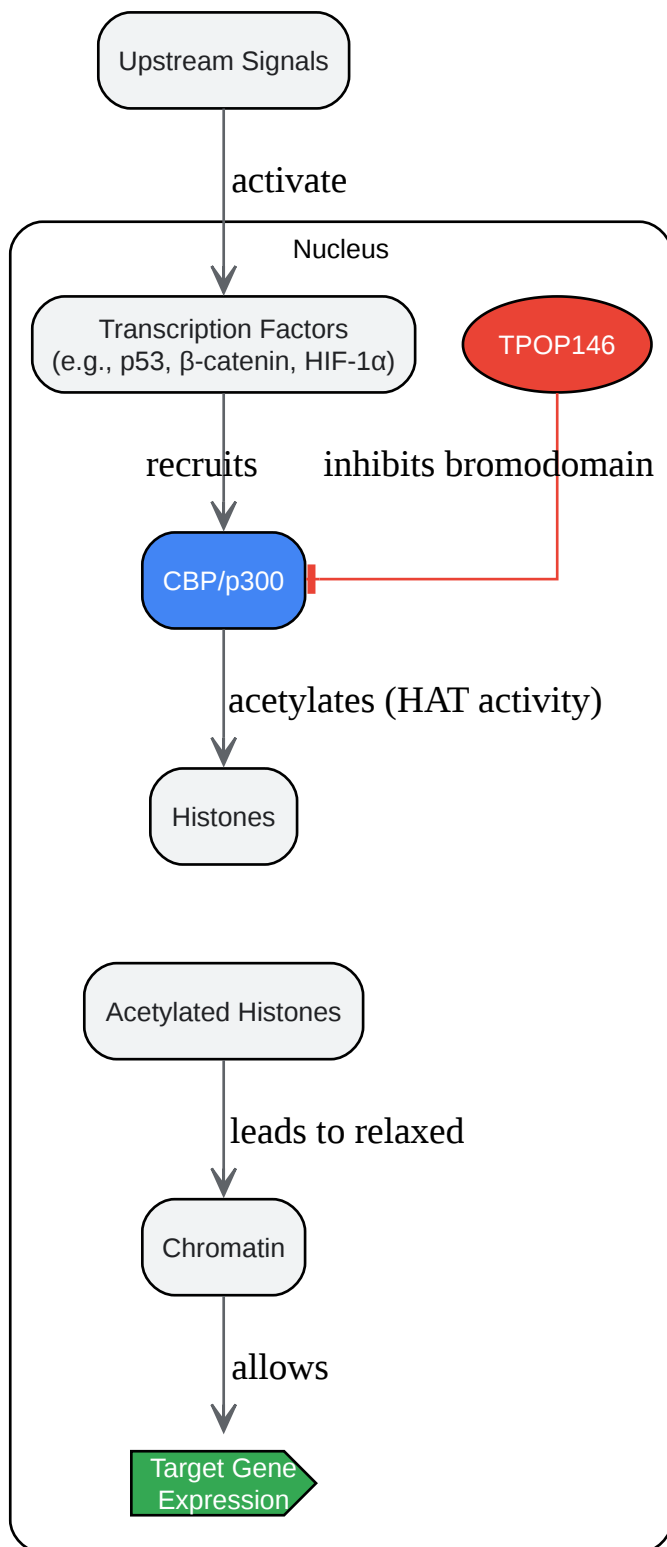
TPOP146 Properties

A summary of the key chemical and physical properties of **TPOP146** is provided in the table below for easy reference.

Property	Value
IUPAC Name	4-(2-((4-acryloylpiperazin-1-yl)methyl)-1H-indol-1-yl)-N-(3-fluorophenyl)benzamide
Molecular Formula	C ₂₇ H ₃₅ N ₃ O ₅
Molecular Weight	481.58 g/mol [1]
CAS Number	2018300-62-2[1]
Appearance	Solid[1]
Purity	≥98%
Solubility	DMSO: ≥ 100 mg/mL (≥ 207.65 mM)[3]
Storage (Powder)	-20°C for up to 3 years[2]
Storage (Stock Solution)	-80°C for up to 1 year[2]

Signaling Pathway of TPOP146

CBP and p300 are crucial co-activators in multiple signaling pathways. They are recruited to gene promoters by DNA-binding transcription factors. Upon recruitment, their intrinsic histone acetyltransferase (HAT) activity leads to the acetylation of histone tails, resulting in a more relaxed chromatin structure. This open chromatin state allows for the binding of the transcriptional machinery and subsequent gene expression. **TPOP146**, as a selective CBP/P300 bromodomain inhibitor, prevents the "reading" of acetylated histones by CBP/p300, thereby inhibiting the transcription of target genes. This mechanism of action can impact various pathways, including the Wnt/ β -catenin, p53, and HIF-1 α signaling pathways.[4]



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TPOP146 inhibits CBP/p300, blocking gene expression.

Experimental Protocols

Preparation of TPOP146 Stock Solution (10 mM in DMSO)

Materials:

- **TPOP146** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Protocol:

- Equilibrate the **TPOP146** vial to room temperature before opening to prevent moisture condensation.
- Carefully weigh the desired amount of **TPOP146** powder in a sterile microcentrifuge tube. For a 10 mM stock solution, you would dissolve 4.8158 mg of **TPOP146** in 1 mL of DMSO.
- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **TPOP146** powder.
- Vortex the solution thoroughly for 1-2 minutes until the **TPOP146** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, date, and your initials.
- Store the aliquots at -80°C for long-term storage (up to 1 year).

Preparation of TPOP146 Working Solutions

Materials:

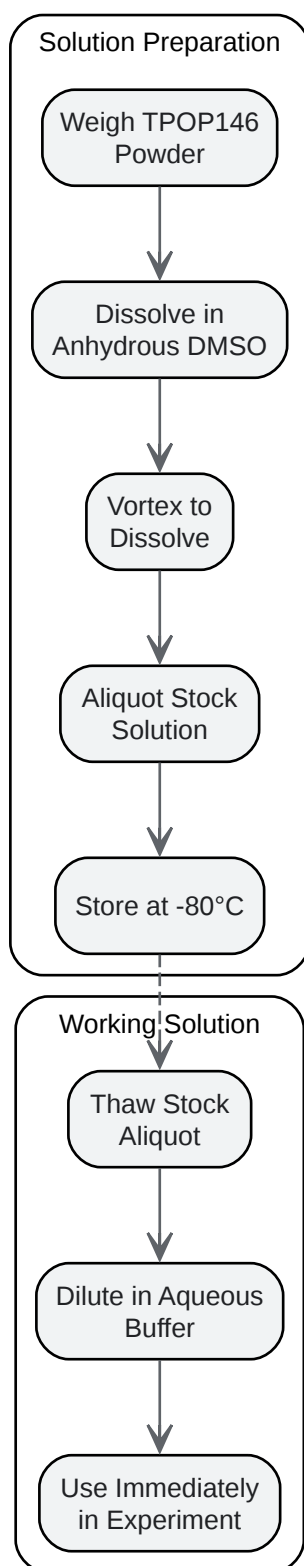
- **TPOP146** stock solution (10 mM in DMSO)
- Appropriate aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium)
- Sterile tubes
- Vortex mixer

Protocol:

- Thaw an aliquot of the 10 mM **TPOP146** stock solution at room temperature.
- Determine the final concentration of the working solution required for your experiment.
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your chosen aqueous buffer. For example, to prepare 1 mL of a 10 μ M working solution, you would add 1 μ L of the 10 mM stock solution to 999 μ L of the aqueous buffer.
- Add the **TPOP146** stock solution dropwise to the aqueous buffer while vortexing to ensure rapid and uniform mixing. This helps to prevent precipitation of the compound.
- Use the freshly prepared working solution immediately for your experiments. It is not recommended to store dilute aqueous solutions of **TPOP146** for extended periods.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **TPOP146** stock and working solutions for cell-based assays.



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*Workflow for preparing **TPOP146** solutions.*

Troubleshooting

Issue	Possible Cause	Suggested Solution
Precipitation upon dilution in aqueous buffer	Poor solubility of TPOP146 in the final buffer.	Add the TPOP146 stock solution dropwise to the vigorously vortexing aqueous buffer. Consider using a small percentage of a co-solvent like PEG300 or Tween 80 if compatible with your assay.
Inconsistent experimental results	Degradation of the working solution.	Always prepare fresh working solutions for each experiment. Avoid storing dilute aqueous solutions.
Compound appears insoluble in DMSO	Poor quality DMSO or insufficient mixing.	Use anhydrous, high-purity DMSO. Ensure thorough vortexing and consider gentle warming (37°C) to aid dissolution.

Safety Precautions

TPOP146 is a chemical compound for research use only. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. Consult the Safety Data Sheet (SDS) for more detailed information.

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